

# Technical Safety & Application Guide: L-Phenylalanine (D8)

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## Compound of Interest

Compound Name: L-PHENYLALANINE (D8)

Cat. No.: B1579800

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## Part 1: Executive Technical Summary

L-Phenylalanine-d8 (CAS: 17942-32-4) is a stable isotope-labeled isotopologue of the essential amino acid L-Phenylalanine, where all eight non-exchangeable hydrogen atoms (five on the phenyl ring, two on the

-carbon, and one on the

-carbon) are replaced by deuterium (

H).[1]

While chemically identical to non-labeled phenylalanine in terms of reactivity, its increased mass (+8.05 Da) and distinct nuclear magnetic resonance (NMR) signature make it a critical tool for quantitative proteomics (SILAC), metabolic flux analysis, and pharmacokinetic tracking.

Safety Status: Non-Hazardous (GHS Classification).[2][3] Critical Handling Requirement: Isotopic Integrity Protection. While the compound poses minimal toxicological risk to the handler, the handler poses a significant risk to the compound via moisture introduction (H/D exchange on heteroatoms) and biological contamination (proteases/bacteria).

## Part 2: Chemical Identity & Physical Properties

### Identification Matrix

Parameter	Specification
Chemical Name	L-Phenylalanine-d8
Synonyms	(S)-2-Amino-3-phenylpropionic acid-d8; Perdeuterophenylalanine
CAS Number	17942-32-4
Molecular Formula	
Molecular Weight	173.24 g/mol (approx. 8 Da shift from natural Phe 165.19)
Isotopic Purity	Typically 98 atom % D
Chiral Purity	99% L-isomer (enantiomeric excess is critical for biological uptake)

### Physical Characteristics

Property	Value / Observation
Physical State	White crystalline powder
Solubility	Soluble in water (approx. 29 g/L at 25°C); slightly soluble in ethanol
Melting Point	270–275°C (Decomposes)
pH (1% Solution)	5.0 – 7.0
Hygroscopicity	Low to Moderate (Store desiccated to prevent clumping)

## Part 3: Hazard Identification & Safety Assessment

## GHS Classification

According to the Globally Harmonized System (GHS) and OSHA Hazard Communication Standard (29 CFR 1910.1200), this substance is Not Classified as Hazardous.

## NFPA 704 Rating

- Health (Blue): 0 (No significant risk)[4]
- Flammability (Red): 0 (Will not burn under typical fire conditions)
- Instability (Yellow): 0 (Stable)
- Special Hazard: None

## Expert Toxicological Insight

- Acute Toxicity: Minimal.[2] L-Phenylalanine is a dietary amino acid.[5]

data is not established for the D8 variant specifically, but natural Phe has an oral

> 16 g/kg in rats.

- Isotope Effect: There is no evidence that deuterium substitution at this position alters toxicity in acute exposures.
- PKU Warning: Individuals with Phenylketonuria (PKU) must avoid inhalation or ingestion, as they lack the enzyme phenylalanine hydroxylase (PAH) necessary to metabolize the phenyl ring, leading to neurotoxic accumulation.

## Part 4: Handling, Storage & Experimental Protocols

### "Chain of Custody" Storage Protocol

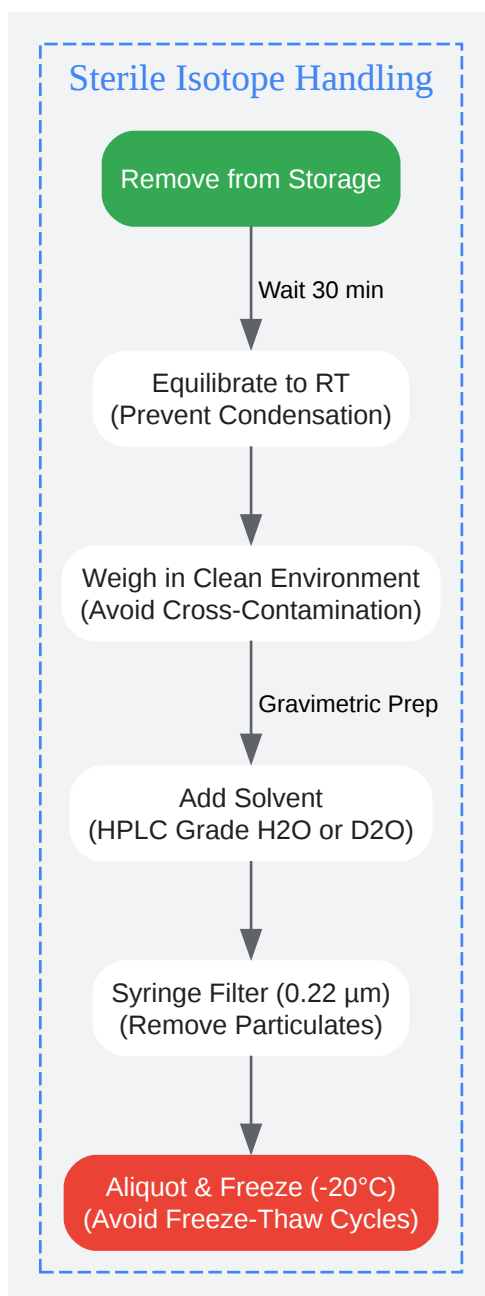
To maintain isotopic enrichment and chemical purity, follow this self-validating storage system:

- Primary Storage: Store at room temperature (15–25°C). Long-term storage at 4°C is acceptable but requires equilibration to room temperature before opening to prevent condensation.

- Desiccation: Keep in a tightly sealed container with silica gel desiccant.
- Light Protection: Store in amber vials to prevent slow photochemical degradation of the aromatic ring over extended periods (years).

## Reagent Preparation Workflow (LC-MS/NMR)

- Goal: Prepare a standard solution without introducing background phenylalanine or altering the D/H ratio of exchangeable protons (amine/carboxyl) if using



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Figure 1: Best-practice workflow for handling stable isotope standards to prevent moisture-induced degradation or biological contamination.

## Accidental Release Measures

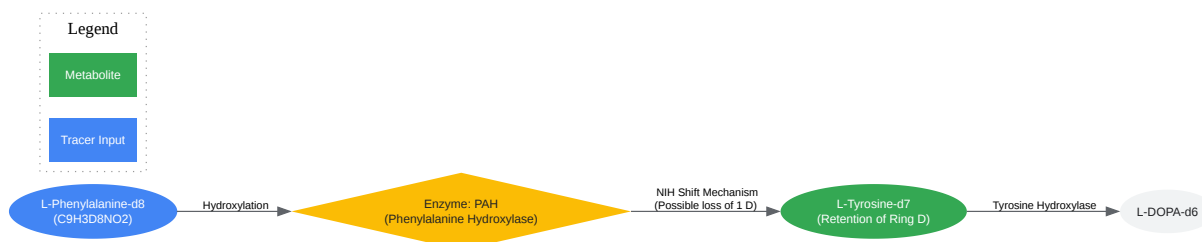
- Personal Precautions: Wear standard PPE (Lab coat, safety glasses, nitrile gloves). Dust masks (N95) are recommended if handling large quantities to prevent inhalation of fine powder.

- Spill Cleanup:
  - Dry Spill: Sweep up carefully to avoid dust generation.[4] Place in a sealed container for disposal or reclamation (if purity can be verified).
  - Wet Spill: Absorb with inert material (paper towel, vermiculite). Clean surface with 70% ethanol to remove residue.

## Part 5: Metabolic Application Context

Understanding the metabolic fate of L-Phenylalanine-d8 is crucial for interpreting experimental data. The primary catabolic pathway involves hydroxylation to Tyrosine.

**Key Scientific Insight:** The kinetic isotope effect (KIE) at the hydroxylation step (conversion of Phe to Tyr via Phenylalanine Hydroxylase) is generally small for ring deuteriums, but the mass shift is conserved in the downstream metabolite (Tyrosine), allowing simultaneous tracking of Phe and Tyr pools.



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Figure 2: Simplified metabolic fate of L-Phenylalanine-d8. Note the "NIH Shift" during hydroxylation may result in the retention or loss of a deuterium atom depending on the specific position and mechanism.

## Part 6: Emergency Controls

Scenario	Action Protocol
Eye Contact	Flush eyes with water for 15 minutes. Remove contact lenses.[2][6][7] Consult a physician if irritation persists.
Skin Contact	Wash off with soap and plenty of water.[3][6][8][9]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a physician if large amounts were swallowed.
Inhalation	Move to fresh air.[3][6][7][8][9][10] If breathing is difficult, give oxygen.
Fire Fighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][9] Wear SCBA.[11]

## References

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- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard (HCS).[7] United States Department of Labor. Available at: [\[Link\]](#)

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- To cite this document: BenchChem. [Technical Safety & Application Guide: L-Phenylalanine (D8)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1579800/docs#technical-safety-application-guide-l-phenylalanine-d8\]](https://www.benchchem.com/product/b1579800/docs#technical-safety-application-guide-l-phenylalanine-d8)

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